

Application Notes and Protocols for TS 155-2 in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TS 155-2
Cat. No.: B10769676

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TS 155-2, also known as JBIR 100, is a macrocyclic lactone and a bafilomycin analogue with antibiotic properties[1][2]. It has been identified as an inhibitor of vacuolar-type H⁺-ATPase (V-ATPase) and an inhibitor of thrombin-induced calcium entry into cells[1][2][3]. These mechanisms of action make **TS 155-2** a valuable tool for studying a variety of cellular processes, including intracellular pH regulation, organelle function, and calcium signaling pathways. This document provides detailed protocols for the dissolution and use of **TS 155-2** in cell culture experiments.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
Alternate Name	JBIR 100	
Molecular Formula	C ₃₉ H ₆₀ O ₁₁	
Molecular Weight	~704.9 g/mol	
Appearance	White solid	
Storage	Store at -20°C	

Solubility of TS 155-2

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	
Ethanol	Soluble	
Methanol	Soluble	
Dimethylformamide (DMF)	Soluble	
Water	Limited solubility	

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of TS 155-2

This protocol describes the preparation of a 10 mM stock solution of **TS 155-2** in DMSO.

Materials:

- **TS 155-2** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **TS 155-2**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ For 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 704.9 \text{ g/mol} = 7.049 \text{ mg}$
- Weigh the **TS 155-2** powder: Carefully weigh out the calculated amount of **TS 155-2** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **TS 155-2** powder. For a 10 mM stock solution, if you weighed 7.049 mg of **TS 155-2**, add 1 mL of DMSO.
- Dissolve the compound: Vortex the solution thoroughly. If the compound does not dissolve completely, you can warm the tube to 37°C for a short period and/or use an ultrasonic bath to aid dissolution.
- Aliquot and store: Once the **TS 155-2** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. When stored at -20°C, the stock solution should be used within one month; for storage up to six months, -80°C is recommended.

Protocol 2: Preparation of a Working Solution for Cell Culture Experiments

This protocol describes the dilution of the 10 mM stock solution to a final working concentration for treating cells in culture. The final concentration will depend on the specific cell type and experimental design. As a reference, bafilomycin A1, a similar V-ATPase inhibitor, has been shown to inhibit cell growth in the range of 10-50 nM.

Materials:

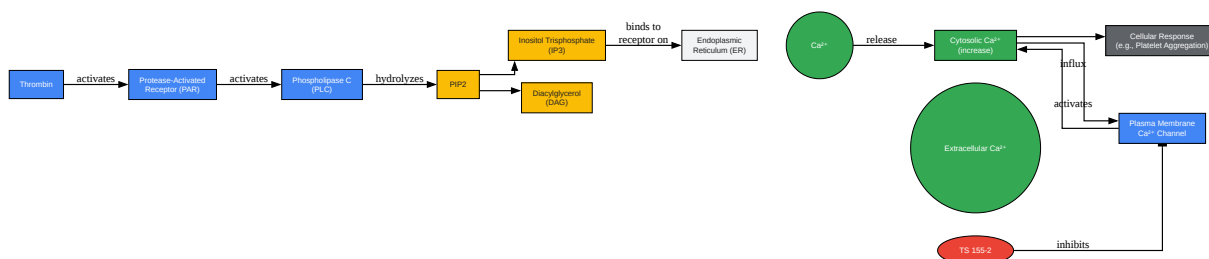
- 10 mM **TS 155-2** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

Procedure:

- Determine the final desired working concentration: For this example, we will prepare a working solution with a final concentration of 100 nM.
- Perform serial dilutions:
 - Intermediate Dilution (optional but recommended): To avoid pipetting very small volumes, it is good practice to perform an intermediate dilution. For example, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μ M intermediate solution.
 - Add 2 μ L of the 10 mM stock solution to 198 μ L of pre-warmed complete cell culture medium.
 - Final Dilution: Dilute the intermediate solution to the final working concentration. To get to 100 nM from a 100 μ M intermediate solution, you would perform a 1:1000 dilution.
 - For example, to prepare 1 mL of the final working solution, add 1 μ L of the 100 μ M intermediate solution to 999 μ L of pre-warmed complete cell culture medium.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. The vehicle control should contain the same final concentration of the solvent (in this case, DMSO) as the cells treated with **TS 155-2**.
- Add to cells: Gently mix the final working solution and add the appropriate volume to your cell culture plates.

Visualizations

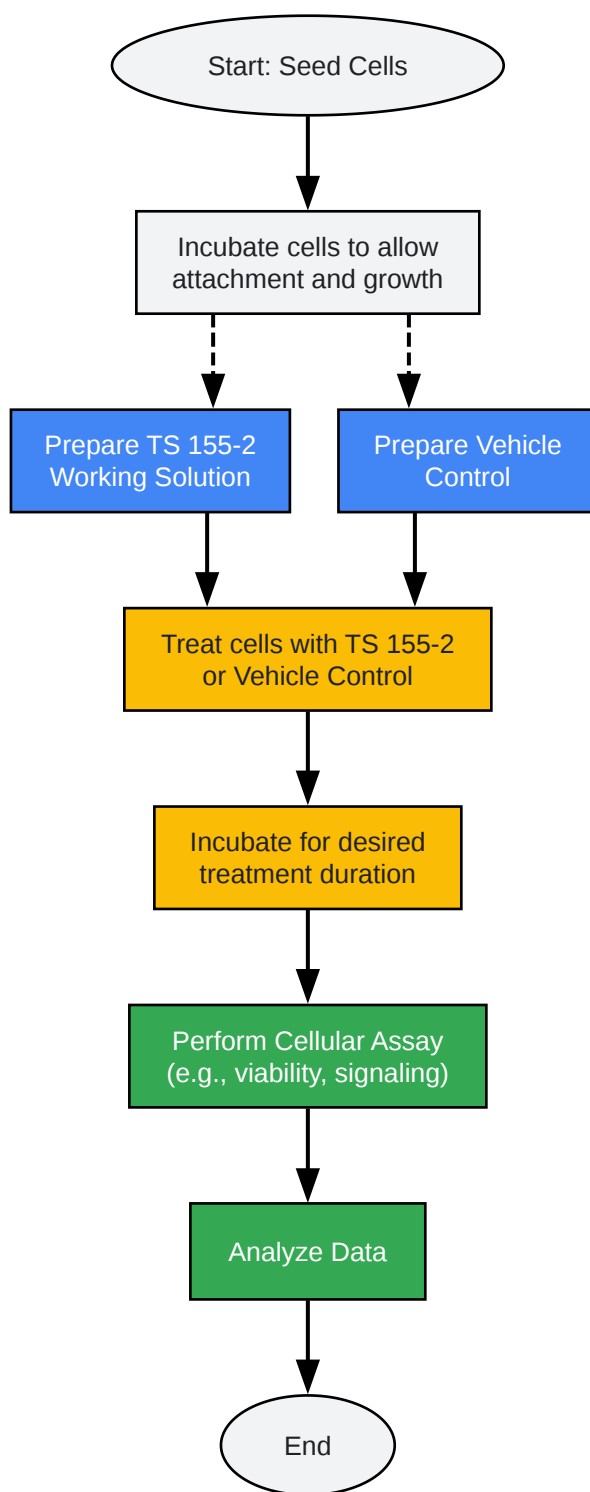
Signaling Pathway of Thrombin-Induced Calcium Influx and its Inhibition by **TS 155-2**



[Click to download full resolution via product page](#)

Caption: Thrombin signaling pathway and the inhibitory action of **TS 155-2**.

General Experimental Workflow for Using **TS 155-2** in Cell Culture



[Click to download full resolution via product page](#)

Caption: Workflow for **TS 155-2** cell culture experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thrombin-induced activation of calcium transport pathways and their role in platelet functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Thrombin-induced calcium movements in platelet activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Thrombin Induced Apoptosis through Calcium-Mediated Activation of Cytosolic Phospholipase A2 in Intestinal Myofibroblasts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for TS 155-2 in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10769676/docs#application-notes-and-protocols-for-ts-155-2-in-cell-culture-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)